

physical and chemical properties of chromium(III) bromide hexahydrate

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Compound of Interest

Compound Name: *Chromium(III) bromide
hexahydrate*

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An In-depth Technical Guide to Chromium(III) Bromide Hexahydrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **chromium(III) bromide hexahydrate**. The information is curated for professionals in research and development, with a focus on data presentation and experimental context.

Physical Properties

Chromium(III) bromide hexahydrate is a crystalline solid that is highly soluble in water.^{[1][2]} It exists in two isomeric forms: dibromotetraaquo chromium bromide dihydrate, which appears as green, deliquescent crystals, and hexaaquo chromium tribromide, which presents as violet, deliquescent crystals.^{[3][4]} The physical properties are summarized in the table below.

Property	Value
Molecular Formula	$\text{CrBr}_3 \cdot 6\text{H}_2\text{O}$ [3][5]
Molecular Weight	399.80 g/mol [3][5]
Appearance	Green or violet crystalline powder [3][4]
Melting Point	79 °C (lit.) [3][6][7]
Boiling Point	100 °C at 760 mmHg [3][7]
Density	5.4 g/mL at 25 °C (lit.) [3][6][7]
Solubility	Soluble in water; insoluble in alcohol and ether. [3][4][7]
Vapor Pressure	24.5 mmHg at 25°C [3][7]

Chemical Properties and Reactivity

Chromium(III) bromide hexahydrate is stable under recommended storage conditions. [8] It should be stored at room temperature in a dry, dark, and sealed container. [1][8][9] The compound is incompatible with strong oxidizing agents. [8] Hazardous decomposition products include carbon oxides. [8]

Analogous to other chromium(III) halides, the tribromide dissolves in water to give $\text{CrBr}_3(\text{H}_2\text{O})_3$, and this dissolution is accelerated by the addition of a catalytic amount of a reducing agent which generates chromous bromide on the solid's surface that then dissolves and is re-oxidized to Cr(III). [10]

The anhydrous form, chromium(III) bromide, can be prepared from the hexahydrate through dehydration, for instance, by using thionyl chloride. [11] The anhydrous compound is insoluble in cold water but becomes soluble with the addition of chromium(II) salts or in hot water. [10]

Experimental Protocols

Synthesis of Anhydrous Chromium(III) Bromide

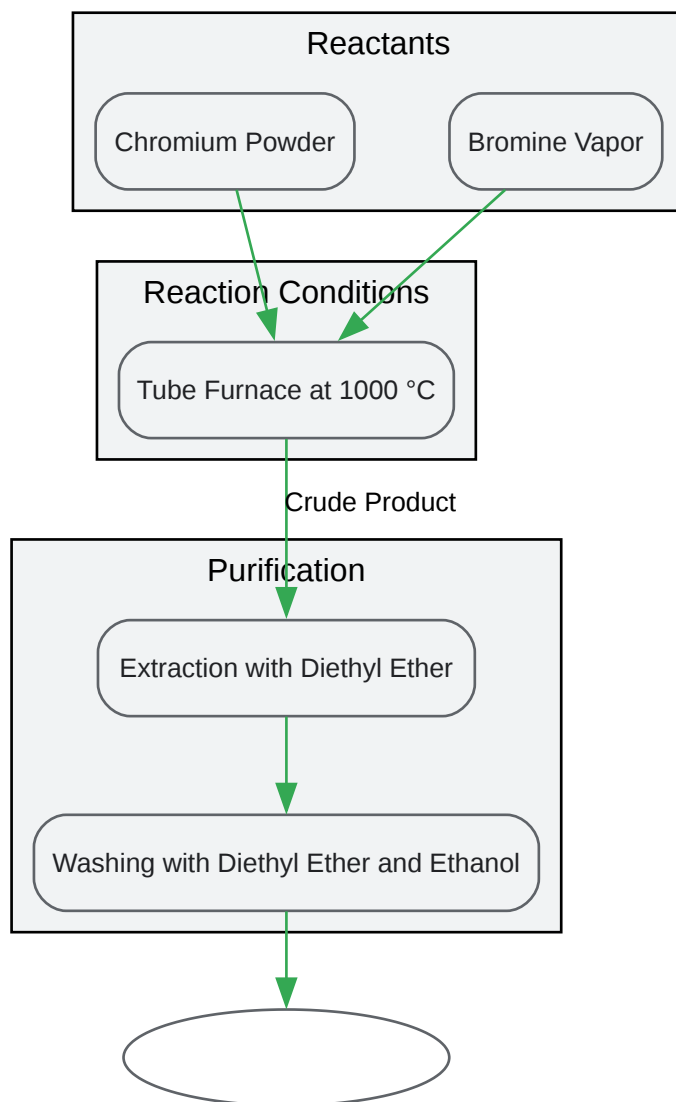
A common method for the synthesis of anhydrous chromium(III) bromide involves the direct reaction of chromium powder with bromine vapor at high temperatures. [10]

Methodology:

- Place chromium powder in a tube furnace.
- Pass bromine vapor over the chromium powder at a temperature of 1000 °C. The reaction is:
$$2\text{Cr} + 3\text{Br}_2 \rightarrow 2\text{CrBr}_3$$
[\[10\]](#)
- Purify the resulting chromium(III) bromide by extracting it with absolute diethyl ether to remove any chromium(II) bromide.[\[10\]](#)
- Subsequently wash the purified product with absolute diethyl ether and absolute ethanol.[\[10\]](#)

An alternative synthesis involves the reaction of bromine with a heated mixture of chromium(III) oxide and charcoal: $\text{Cr}_2\text{O}_3 + 3\text{Br}_2 + 3\text{C} \rightarrow 2\text{CrBr}_3 + 3\text{CO}$.[\[10\]](#)

Synthesis of Anhydrous Chromium(III) Bromide



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A flowchart illustrating the synthesis and purification of anhydrous chromium(III) bromide.

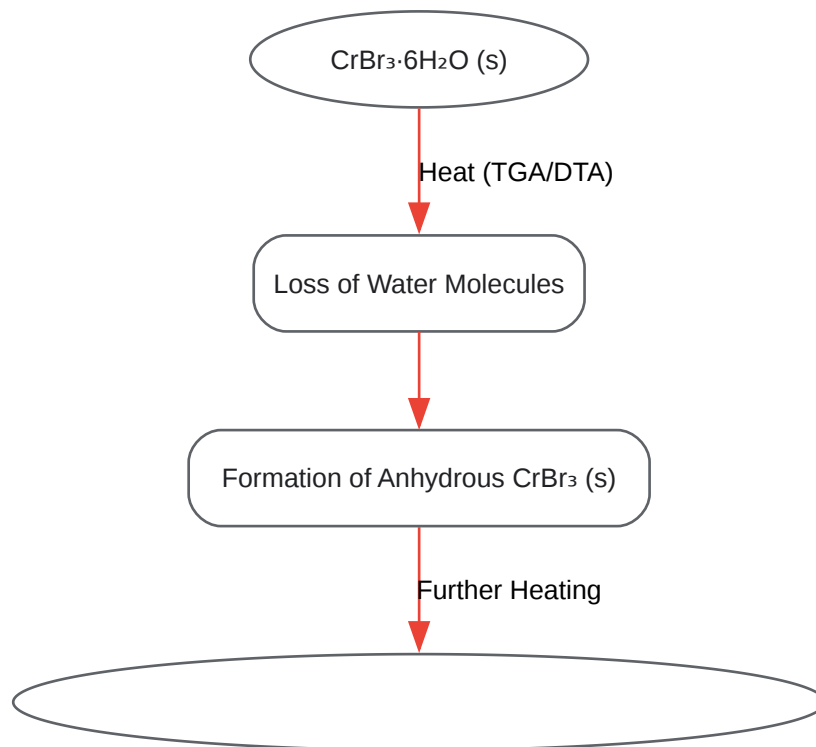
Thermal Decomposition Analysis

The thermal stability and decomposition pathway of **chromium(III) bromide hexahydrate** can be investigated using thermogravimetric analysis (TGA) and differential thermal analysis (DTA).

Methodology:

- Place a small, accurately weighed sample of **chromium(III) bromide hexahydrate** into the TGA/DTA instrument.
- Heat the sample at a constant rate (e.g., 10 °C/min) under a controlled atmosphere (e.g., nitrogen or air).
- Record the weight loss as a function of temperature (TGA) and the temperature difference between the sample and a reference (DTA).
- The TGA curve will show distinct steps corresponding to the loss of water molecules and subsequent decomposition. The DTA curve will indicate whether these processes are endothermic or exothermic.

For chromium(III) nitrate hexahydrate, a related compound, the final decomposition product above 450°C is Cr_2O_3 .[\[12\]](#) A similar final product can be expected for the bromide salt, with the evolution of bromine-containing gases.

Thermal Decomposition Pathway of $\text{CrBr}_3 \cdot 6\text{H}_2\text{O}$ 

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A simplified logical diagram of the thermal decomposition of **chromium(III) bromide hexahydrate**.

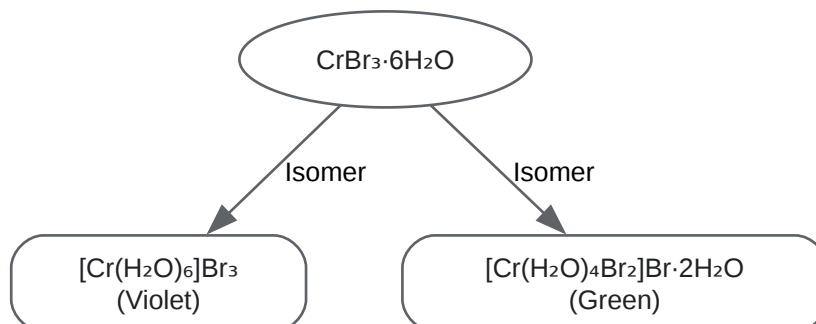
Isomeric Forms

Hydrated chromium(III) halides exhibit isomerism based on the distribution of water molecules and halide ions in the coordination sphere of the chromium ion. For **chromium(III) bromide hexahydrate**, two common isomers are known.^{[3][4]}

- $[\text{Cr}(\text{H}_2\text{O})_6]\text{Br}_3$: Hexaaquochromium(III) bromide (violet)
- $[\text{Cr}(\text{H}_2\text{O})_4\text{Br}_2]\text{Br} \cdot 2\text{H}_2\text{O}$: Dibromotetraaquochromium(III) bromide dihydrate (green)

The different isomers can have distinct physical and chemical properties.

Isomers of Chromium(III) Bromide Hexahydrate

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Relationship between the general formula and its common isomers.

Applications in Research

Chromium(III) bromide and its hexahydrate are utilized in various areas of chemical research. The anhydrous form is a precursor to catalysts used for the oligomerization of ethylene.[10] In organic synthesis, it can be used for the in situ preparation of chromium(II) chloride, a useful reducing agent.[11] As a Lewis acid, it can catalyze certain organic reactions.[11] In materials science, chromium halides are of interest for their magnetic properties.

Safety and Handling

Chromium(III) bromide hexahydrate is considered hazardous.[8] It can cause severe skin burns and eye damage, and may cause allergic skin or respiratory reactions.[8][13] It is harmful if swallowed or in contact with skin. Appropriate personal protective equipment, including gloves, protective clothing, and eye/face protection, should be worn when handling this chemical.[8] It should be handled in a well-ventilated area.[4]

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